

starting materials for 5-Fluorobenzofuran-3-carbaldehyde synthesis

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Compound of Interest

Compound Name: 5-Fluorobenzofuran-3-carbaldehyde

Cat. No.: B1326528

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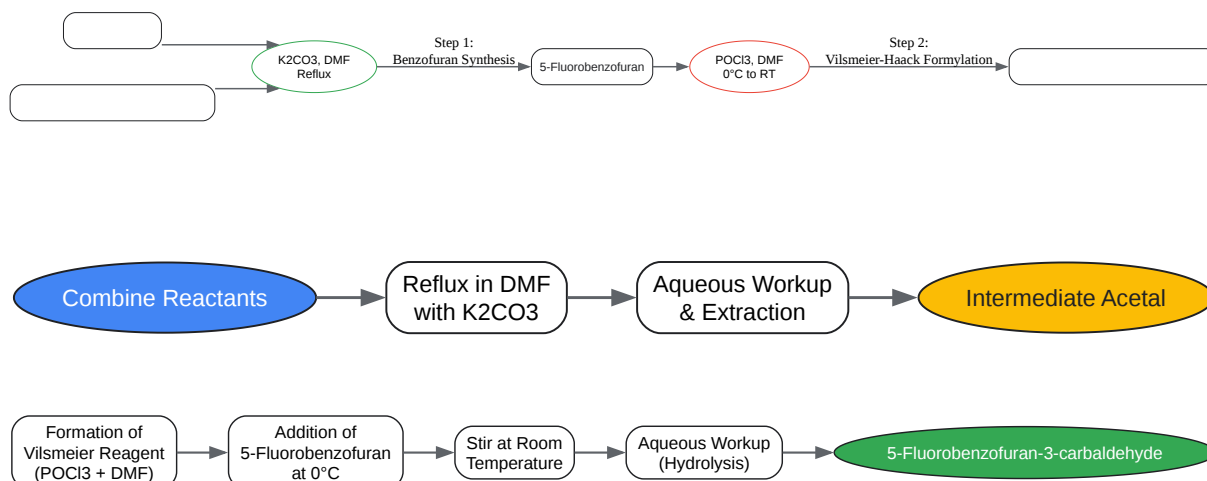
Synthesis of 5-Fluorobenzofuran-3-carbaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the primary synthetic routes for the preparation of **5-Fluorobenzofuran-3-carbaldehyde**, a key intermediate in the development of various pharmaceutical compounds. This document provides a comprehensive overview of the starting materials, experimental protocols, and reaction mechanisms involved in the synthesis of this important building block.

Overview of Synthetic Strategy

The most common and efficient synthesis of **5-Fluorobenzofuran-3-carbaldehyde** is a two-step process. The first step involves the synthesis of the key intermediate, 5-fluorobenzofuran, from commercially available starting materials. The second step is the formylation of this intermediate at the 3-position using the Vilsmeier-Haack reaction.



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